

Introduction: The Strategic Value of a Constrained Spirocyclic Scaffold

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	<i>Tert-butyl 1,8-diazaspiro[5.5]undecane-8-carboxylate</i>
CAS No.:	1086394-59-3
Cat. No.:	B1374900

[Get Quote](#)

Tert-butyl 1,8-diazaspiro[5.5]undecane-8-carboxylate (CAS No: 1086394-59-3) is a heterocyclic compound featuring a unique spirocyclic core, where two nitrogen-containing rings share a single quaternary carbon atom. This rigid, three-dimensional structure is of significant interest in drug discovery. Unlike flexible aliphatic diamines, the locked conformation of the diazaspiro[5.5]undecane framework reduces the entropic penalty upon binding to a biological target, often leading to enhanced potency and selectivity.

The presence of a tert-butyloxycarbonyl (Boc) protecting group on one of the nitrogen atoms is a deliberate design choice. This group imparts stability, improves handling and solubility in common organic solvents, and, most critically, allows for orthogonal functionalization of the two distinct amine groups—a cornerstone of its utility in multi-step synthetic campaigns.^[1] This guide will delve into the practical aspects of utilizing this valuable intermediate.

Part 1: Core Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and chemical properties is paramount for its effective use in synthesis. The key characteristics of **tert-butyl 1,8-diazaspiro[5.5]undecane-8-carboxylate** are summarized below.

Property	Value	Source
CAS Number	1086394-59-3	[2] [3] [4]
Molecular Formula	C ₁₄ H ₂₆ N ₂ O ₂	[1] [2] [4]
Molecular Weight	254.37 g/mol	[2] [4]
Appearance	Yellow oil	[4]
Boiling Point	354.1 ± 15.0 °C (Predicted)	[1] [4]
Density	1.05 ± 0.1 g/cm ³ (Predicted)	[4]
pKa	10.91 ± 0.20 (Predicted)	[4]
Storage	2-8°C, protect from light, sealed	[1] [4]

Spectroscopic Signatures

While a definitive spectrum should always be acquired from the specific batch in use, the expected spectroscopic characteristics are as follows:

- ¹H NMR:** The spectrum would be characterized by a prominent singlet around 1.4-1.5 ppm corresponding to the nine equivalent protons of the tert-butyl group. A complex series of multiplets in the aliphatic region (typically 1.5-3.5 ppm) would represent the diastereotopic methylene protons of the two piperidine rings.
- ¹³C NMR:** Key signals would include the quaternary spiro carbon, the carbonyl carbon of the Boc group (~155 ppm), the quaternary carbon of the tert-butyl group (~80 ppm), and the methyl carbons of the tert-butyl group (~28 ppm). Multiple signals corresponding to the methylene carbons of the rings would appear in the 20-60 ppm range.
- IR Spectroscopy:** A strong absorption band around 1680-1700 cm⁻¹ is indicative of the C=O stretch of the carbamate (Boc group). The C-N stretching vibrations would be observed in

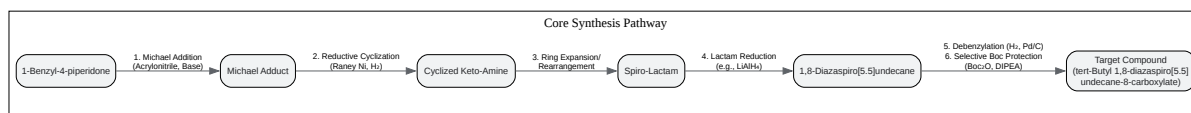
the 1000-1250 cm^{-1} region, while the N-H stretch of the secondary amine would appear as a moderate band around 3300-3400 cm^{-1} .

Part 2: Synthesis and Mechanistic Considerations

The synthesis of diazspirocycles is a non-trivial task that requires careful planning. A robust and logical pathway is essential for achieving good yields and purity. Below is a representative synthetic workflow, followed by a detailed protocol that highlights the causal reasoning behind each step.

Synthetic Workflow Overview

The following diagram illustrates a common strategy for constructing the 1,8-diazaspiro[5.5]undecane core, culminating in the Boc-protected target compound. This multi-step process relies on building the second ring onto a pre-functionalized piperidine precursor.



[Click to download full resolution via product page](#)

Caption: A representative synthetic workflow for the target compound.

Detailed Experimental Protocol and Rationale

This protocol describes a plausible synthesis based on established chemical transformations for related structures.^[5]

Step 1: Michael Addition of 1-Benzyl-4-piperidone with Acrylonitrile

- Protocol: To a stirred solution of 1-benzyl-4-piperidone (1.0 eq) in t-butanol at room temperature, add a catalytic amount of potassium t-butoxide (0.1 eq). Add acrylonitrile (1.1

eq) dropwise over 30 minutes, maintaining the temperature below 30°C. Stir the reaction for 12 hours. Monitor by TLC for the disappearance of the starting material. Quench the reaction with saturated aqueous NH_4Cl and extract with ethyl acetate.

- Causality: The t-butoxide acts as a base to generate the enolate of the piperidone, which then serves as the nucleophile in a conjugate addition to acrylonitrile. t-Butanol is an ideal solvent as it is polar enough to dissolve the reagents but does not interfere with the base. The dropwise addition and temperature control are crucial to prevent polymerization of the acrylonitrile.

Step 2: Reductive Cyclization

- Protocol: Dissolve the crude Michael adduct from Step 1 in methanol saturated with ammonia. Add Raney Nickel (approx. 10% by weight) as a slurry in methanol. Hydrogenate the mixture in a Parr apparatus at 50 psi H_2 for 24 hours. Filter the catalyst through Celite and concentrate the filtrate under reduced pressure.
- Causality: Raney Nickel is a highly effective catalyst for the reduction of the nitrile group to a primary amine. The newly formed amine then undergoes spontaneous intramolecular cyclization with the ketone to form an enamine or imine, which is subsequently reduced under the same hydrogenating conditions to yield the cyclized diamine. The ammonia-saturated methanol helps maintain a basic environment, favoring the free amine and preventing side reactions.

Step 3 & 4: Lactam Formation and Reduction (Alternative to Step 2)

- Note: Many routes exist. An alternative involves forming a spiro-lactam which is then reduced. A common strategy involves a Beckmann rearrangement or similar ring expansion, followed by reduction with a powerful hydride agent like LiAlH_4 in an anhydrous solvent such as THF. This approach builds the second nitrogen into the ring system differently but achieves the same core structure. The choice of route often depends on available starting materials and desired stereochemistry.

Step 5: Debenzylation

- Protocol: Dissolve the crude spiro-diamine from the previous step in ethanol. Add Palladium on carbon (10 mol% Pd). Hydrogenate the mixture at 50 psi H_2 overnight. Filter the catalyst

through Celite and concentrate the filtrate.

- Causality: The benzyl group is a common nitrogen protecting group that is readily cleaved by catalytic hydrogenolysis.[5] This step is clean and efficient, yielding the free secondary amine with gaseous toluene as the only byproduct, simplifying purification.

Step 6: Selective Boc Protection

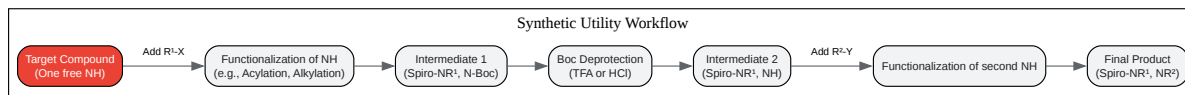
- Protocol: Dissolve the debenzylated diamine (1.0 eq) in dichloromethane (DCM). Add Diisopropylethylamine (DIPEA, 1.5 eq). Cool the solution to 0°C and add a solution of Di-tert-butyl dicarbonate (Boc₂O, 1.05 eq) in DCM dropwise. Allow the reaction to warm to room temperature and stir for 4 hours. Monitor by LC-MS. Upon completion, wash the reaction mixture with water and brine, dry over Na₂SO₄, and purify by column chromatography.
- Causality: The two nitrogen atoms in the 1,8-diazaspiro[5.5]undecane core have different steric and electronic environments, allowing for selective protection. The less sterically hindered nitrogen will react preferentially with the bulky Boc₂O reagent. DIPEA is used as a non-nucleophilic base to scavenge the HCl generated during the reaction without competing with the amine nucleophile. The reaction is run at 0°C initially to control the rate and improve selectivity.

Part 3: Strategic Applications in Drug Discovery

The true value of **tert-butyl 1,8-diazaspiro[5.5]undecane-8-carboxylate** lies in its application as a versatile scaffold for building complex, biologically active molecules.[1]

Utility as a Differentiated Diamine Scaffold

The orthogonal protection scheme is the key to its utility. The free secondary amine serves as the first point of attachment, while the Boc-protected amine remains inert. After the initial modification, the Boc group can be cleanly removed under acidic conditions (e.g., trifluoroacetic acid in DCM) to reveal the second amine for subsequent functionalization. This allows for the precise and controlled assembly of molecules where two different R-groups are attached to the spirocyclic core.



[Click to download full resolution via product page](#)

Caption: Workflow illustrating the sequential functionalization of the diamine.

Therapeutic Relevance

The rigid spirocyclic core is particularly valuable for designing ligands for targets where a specific 3D orientation of functional groups is required for high-affinity binding. This is often the case for:

- G-Protein Coupled Receptors (GPCRs): Where ligands must fit into well-defined binding pockets.
- Ion Channels: Where the scaffold can position functional groups to interact with the channel pore.
- Enzyme Active Sites: Where the constrained conformation can mimic a substrate's transition state.

This scaffold has been explored for developing novel therapeutics in areas such as neurological and metabolic diseases, where precise modulation of complex biological targets is essential.^[1]

Part 4: Safety, Handling, and Storage

As a laboratory chemical, **tert-butyl 1,8-diazaspiro[5.5]undecane-8-carboxylate** requires proper handling to ensure safety.

- Personal Protective Equipment (PPE): Always wear safety glasses, a lab coat, and chemical-resistant gloves (e.g., nitrile) when handling the compound.

- Handling: Use in a well-ventilated area or a chemical fume hood. Avoid breathing vapors or dust. Avoid contact with skin and eyes.[6] Wash hands thoroughly after handling.
- Storage: Store the compound in a tightly sealed container in a refrigerator at 2-8°C, protected from light.[1][4] This minimizes degradation over time.
- Safety Data Sheet (SDS): Always consult the manufacturer-provided SDS for complete and specific safety, handling, and disposal information before use. Related compounds are classified as causing skin and eye irritation and may be harmful if swallowed.[7][8]

Conclusion

Tert-butyl 1,8-diazaspiro[5.5]undecane-8-carboxylate is more than just a chemical intermediate; it is a strategic tool for medicinal chemists. Its rigid three-dimensional structure, combined with the versatility of its orthogonal protection scheme, provides a reliable platform for constructing novel and complex molecules with precisely controlled architectures. Its application in drug discovery programs, particularly those targeting complex diseases, underscores its importance as a high-value building block for developing the next generation of therapeutic agents.

References

- 1,8-Diazaspiro[5.5]undecane-8-carboxylic acid tert-butyl ester - CAS:1086394-59-3. (n.d.). Cayman Chemical.
- TERT-BUTYL 1,8-DIAZASPIRO[5.
- 1,8-Diazaspiro[5.5]undecane-8-carboxylic acid tert-butyl ester. (n.d.). MySkinRecipes.
- tert-Butyl 2,8-diazaspiro[5.
- Safety D
- tert-Butyl 1-oxa-4,9-diazaspiro(5.5)
- tert-Butyl 2,9-diazaspiro(5.5)
- 1,8-Diazaspiro[5.5]undecane-8-carboxylic acid tert-butyl ester. (n.d.). Chemical-Suppliers.com.
- tert-Butyl 3,9-diazaspiro[5.
- 1,8-Diazaspiro[5.5]undecane-8-carboxylic acid tert-butyl ester. (n.d.). ChemicalBook.
- tert-Butyl 2,9-diazaspiro[5.
- Synthesis method of tert-butyl-1, 7-diazaspiro [3.5] nonane-1-formylester. (2020).
- 1,8-Diazaspiro[5.5]undecane-1-carboxylic acid tert-butyl ester. (n.d.). GuideChem.
- tert-butyl 1,8-diazaspiro[5.

- 1,8-Diazaspiro[5.5]undecane-8-carboxylic acid tert-butyl ester. (n.d.). BOC Sciences.
- tert-Butyl 3,9-diazaspiro[5.
- Bonin, M., et al. (n.d.). Asymmetric synthesis. 29. Preparation of 1,8-diazaspiro[5.5]undecane derivatives.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1,8-Diazaspiro[5.5]undecane-8-carboxylic acid tert-butyl ester [myskinrecipes.com]
- 2. 1,8-Diazaspiro[5.5]undecane-8-carboxylic acid tert-butyl ester - CAS:1086394-59-3 - Sunway Pharm Ltd [3wpharm.com]
- 3. 1,8-Diazaspiro[5.5]undecane-8-carboxylic acid tert-butyl ester | CAS 1086394-59-3 | Chemical-Suppliers [chemical-suppliers.eu]
- 4. 1,8-Diazaspiro[5.5]undecane-8-carboxylic acid tert-butyl ester CAS#: 1086394-59-3 [amp.chemicalbook.com]
- 5. researchgate.net [researchgate.net]
- 6. fishersci.com [fishersci.com]
- 7. tert-Butyl 1-oxa-4,9-diazaspiro(5.5)undecane-4-carboxylate | C₁₃H₂₄N₂O₃ | CID 53439217 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. tert-Butyl 3,9-diazaspiro[5.5]undecane-3-carboxylate | C₁₄H₂₆N₂O₂ | CID 15296367 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Introduction: The Strategic Value of a Constrained Spirocyclic Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1374900/docs#introduction-the-strategic-value-of-a-constrained-spirocyclic-scaffold>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)